

LC-MS/MS protocol for "Hydroxy Methyl Linagliptin" detection

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Compound of Interest

Compound Name: *Hydroxy Methyl Linagliptin*

Cat. No.: *B15813870*

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An LC-MS/MS protocol for the detection of **Hydroxy Methyl Linagliptin**, a metabolite of the dipeptidyl peptidase-4 (DPP-4) inhibitor Linagliptin, is crucial for researchers in drug metabolism, pharmacokinetics, and clinical drug development. This document provides a detailed application note and protocol for the sensitive and specific quantification of this metabolite in biological matrices. The primary metabolite of Linagliptin is the pharmacologically inactive S-3-hydroxypiperidinyll derivative. For the purpose of this protocol, "**Hydroxy Methyl Linagliptin**" will refer to this major hydroxylated metabolite.

Application Note

Introduction

Linagliptin is an oral antihyperglycemic agent used for the treatment of type 2 diabetes. It functions by inhibiting the DPP-4 enzyme, which leads to increased levels of incretin hormones, thereby enhancing insulin secretion and reducing glucagon secretion in a glucose-dependent manner. Understanding the metabolic fate of Linagliptin is essential for a comprehensive evaluation of its efficacy and safety. The principal metabolic pathway for Linagliptin is hydroxylation, resulting in the formation of a hydroxylated derivative on the piperidinyll moiety.

This application note describes a robust LC-MS/MS method for the quantitative analysis of this "**Hydroxy Methyl Linagliptin**" metabolite.

Principle of the Method

This method utilizes liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) for the separation and detection of **Hydroxy Methyl Linagliptin**. The biological sample is first subjected to a sample preparation procedure, such as solid-phase extraction (SPE) or liquid-liquid extraction (LLE), to remove interfering substances. The extract is then injected into a reverse-phase HPLC system, where the analyte is separated from other components. The eluent from the HPLC is introduced into a mass spectrometer equipped with an electrospray ionization (ESI) source. The analyte is ionized and then fragmented in the collision cell. Specific precursor-to-product ion transitions, known as Multiple Reaction Monitoring (MRM), are monitored for the quantitative and selective detection of **Hydroxy Methyl Linagliptin**.

Experimental Protocols

1. Sample Preparation (Solid-Phase Extraction)

This protocol is adapted from established methods for Linagliptin and is suitable for plasma samples.

- Materials:
 - Oasis WCX (Weak Cation Exchange) SPE cartridges
 - Human plasma samples
 - Internal Standard (IS) solution (e.g., Linagliptin-d4)
 - Ammonia solution (2%)
 - Methanol
 - Acetonitrile
 - Water

- Centrifuge
- Evaporator (e.g., nitrogen evaporator)
- Procedure:
 - Spike 200 μ L of the plasma sample with the internal standard solution.
 - Add 400 μ L of 2% ammonia solution to precipitate proteins.
 - Vortex the mixture for 1 minute and then centrifuge at 4000 rpm for 10 minutes.
 - Condition the Oasis WCX SPE cartridge with 1 mL of methanol followed by 1 mL of water.
 - Load 500 μ L of the supernatant from the centrifuged sample onto the SPE cartridge.
 - Wash the cartridge with 1 mL of water followed by 1 mL of methanol.
 - Elute the analyte and internal standard with 1 mL of a 5% formic acid in methanol solution.
 - Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 μ L of the mobile phase for LC-MS/MS analysis.

2. Liquid Chromatography (LC) Conditions

- Instrument: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., Gemini C18, 100 mm $\times$ 4.6 mm, 3 μ m) is recommended.
- Mobile Phase A: 10 mM Ammonium Formate in water.
- Mobile Phase B: Methanol.
- Flow Rate: 0.5 mL/min.
- Injection Volume: 5 μ L.

- Column Temperature: 40°C.
- Gradient Elution:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	80	20
2.5	20	80
3.5	20	80
3.6	80	20

| 5.0 | 80 | 20 |

3. Mass Spectrometry (MS/MS) Conditions

- Instrument: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), Positive mode.
- Ion Source Temperature: 550°C.
- Capillary Voltage: 3.5 kV.
- Multiple Reaction Monitoring (MRM) Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Linagliptin	473.3	420.2	35
Linagliptin	473.3	157.6	45
Hydroxy Methyl Linagliptin	489.3	436.2	35
Hydroxy Methyl Linagliptin	489.3	157.6	45
Linagliptin-d4 (IS)	477.5	424.3	35

Note: The MRM transitions for **Hydroxy Methyl Linagliptin** are predicted based on the addition of a hydroxyl group (+16 Da) to Linagliptin and its known fragmentation patterns. The optimal collision energies may need to be determined empirically on the specific instrument used.

Data Presentation

Table 1: Quantitative Parameters for the LC-MS/MS Method

Parameter	Linagliptin	Hydroxy Methyl Linagliptin
Linear Range	0.1 - 100 ng/mL	0.1 - 100 ng/mL
Lower Limit of Quantification (LLOQ)	0.1 ng/mL	0.1 ng/mL
Intra-day Precision (%CV)	< 10%	< 10%
Inter-day Precision (%CV)	< 15%	< 15%
Accuracy (% bias)	± 15%	± 15%

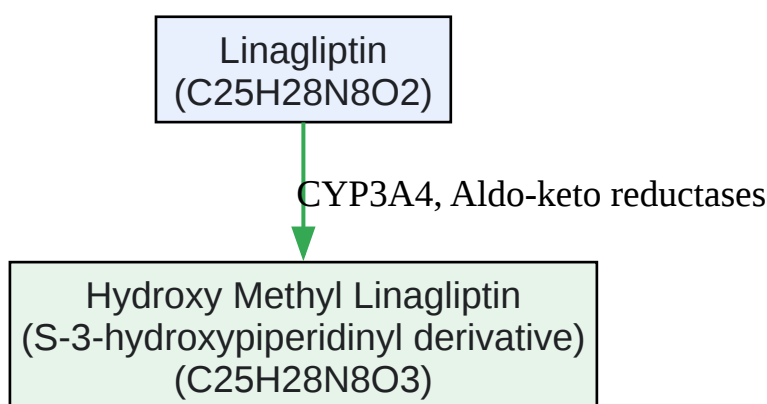
| Recovery | > 85% | > 80% |

Mandatory Visualizations



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Caption: Workflow for the LC-MS/MS detection of **Hydroxy Methyl Linagliptin**.



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Caption: Metabolic pathway of Linagliptin to its hydroxylated metabolite.

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